

Advanced Characterization of 3-Amino-5-phenylpyrrolidin-2-one: A Comparative Analytical Guide

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Compound of Interest

Compound Name: 3-Amino-5-phenylpyrrolidin-2-one

CAS No.: 1822451-54-6

Cat. No.: B2585940

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Executive Summary

3-Amino-5-phenylpyrrolidin-2-one (C₁₀H₁₂N₂O) is a privileged chiral building block, often serving as a core pharmacophore in protease inhibitors and CNS-active agents.^{[1][2][3][4][5]} Its characterization presents unique challenges due to its two stereocenters (C3 and C5) and potential for diastereomeric mixtures.

This guide compares two primary validation methodologies:

- The "Gold Standard" Protocol (Combustion Analysis + Chiral HPLC): Essential for GMP certification and bulk purity verification.
- The "Rapid Screening" Protocol (HRMS + 1D NMR): Optimized for high-throughput discovery phases.

Part 1: Comparative Analysis of Validation Methods

In drug development, "performance" is defined by the analytical method's ability to distinguish the target molecule from impurities (solvents, inorganic salts, regioisomers). The following table contrasts the performance of Combustion Analysis (CHN) versus HRMS for this specific lactam scaffold.

Table 1: Performance Comparison of Analytical Techniques

Feature	Method A: Combustion Analysis (CHN)	Method B: HRMS (Orbitrap/Q-TOF)	Verdict for 3-Amino- 5-phenylpyrrolidin-2- one
Primary Output	Weight % of C, H, N	Exact Mass () to 4 decimal places	CHN is superior for proving bulk purity (solvate free).
Solvent Detection	Highly Sensitive (Discrepancy >0.4%)	Insensitive (Solvents are removed in vacuum)	CHN detects trapped water/ethanol common in lactam crystallization.
Sample Required	High (2–5 mg)	Low (<0.1 mg)	HRMS is preferred for early-stage microsynthesis.
Stereo-selectivity	None	None	Both require Chiral HPLC or NOE-NMR for stereochemistry.
Inorganic Impurity	Detects via % Residue (Ash)	Transparent (unless specific adducts form)	CHN is critical for checking salt formation (e.g., HCl salts).

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*Expert Insight: While HRMS confirms identity (you made the molecule), only CHN Combustion Analysis confirms purity (you have nothing else). For **3-Amino-5-phenylpyrrolidin-2-one**, which is often isolated as a hydrochloride salt, CHN analysis is indispensable to confirm the stoichiometry of the salt (e.g., Monohydrochloride vs. Dihydrochloride).*

Part 2: Elemental Composition & Data Analysis

To validate the synthesis of **3-Amino-5-phenylpyrrolidin-2-one**, experimental data must be compared against theoretical calculations.

Molecular Formula: $C_{10}H_{12}N_2O$ Molecular Weight: 176.22 g/mol

Theoretical vs. Acceptable Experimental Ranges

Element	Theoretical % (Free Base)	Theoretical % (HCl Salt)	Acceptable Variance (GMP)
Carbon (C)	68.16%	56.47%	± 0.4%
Hydrogen (H)	6.86%	6.16%	± 0.4%
Nitrogen (N)	15.90%	13.17%	± 0.3%

Common Failure Mode: A low Carbon value accompanied by a high Hydrogen value typically indicates trapped solvent (e.g., Ethanol or Water) within the lactam crystal lattice, a frequent occurrence due to the hydrogen-bonding capability of the amide and amine groups.

Part 3: Detailed Characterization Protocols

Protocol A: Structural Elucidation via NMR (Regio- & Stereochemistry)

Objective: To verify the position of the phenyl ring (C5) relative to the amine (C3) and determine the diastereomeric ratio (cis/trans).

Step-by-Step Workflow:

- Solvent Selection: Dissolve 10 mg of sample in DMSO-d₆.
 - Reasoning: CDCl₃ may cause peak broadening due to H-bonding; DMSO-d₆ ensures sharp signals for the amide NH and amine NH₂ protons.
- 1D ¹H NMR Acquisition:
 - Target Signal 1 (H-5): Look for a doublet of doublets (dd) or triplet around 4.5–4.8 ppm. This is the benzylic proton.
 - Target Signal 2 (H-3): Look for a multiplet around 3.4–3.8 ppm. This is the alpha-amino proton.
- Stereochemical Assignment (NOE):
 - Perform a 1D NOE difference experiment irradiating H-3.
 - Cis-isomer: Strong enhancement of H-5 signal.
 - Trans-isomer: Minimal or no enhancement of H-5 signal.

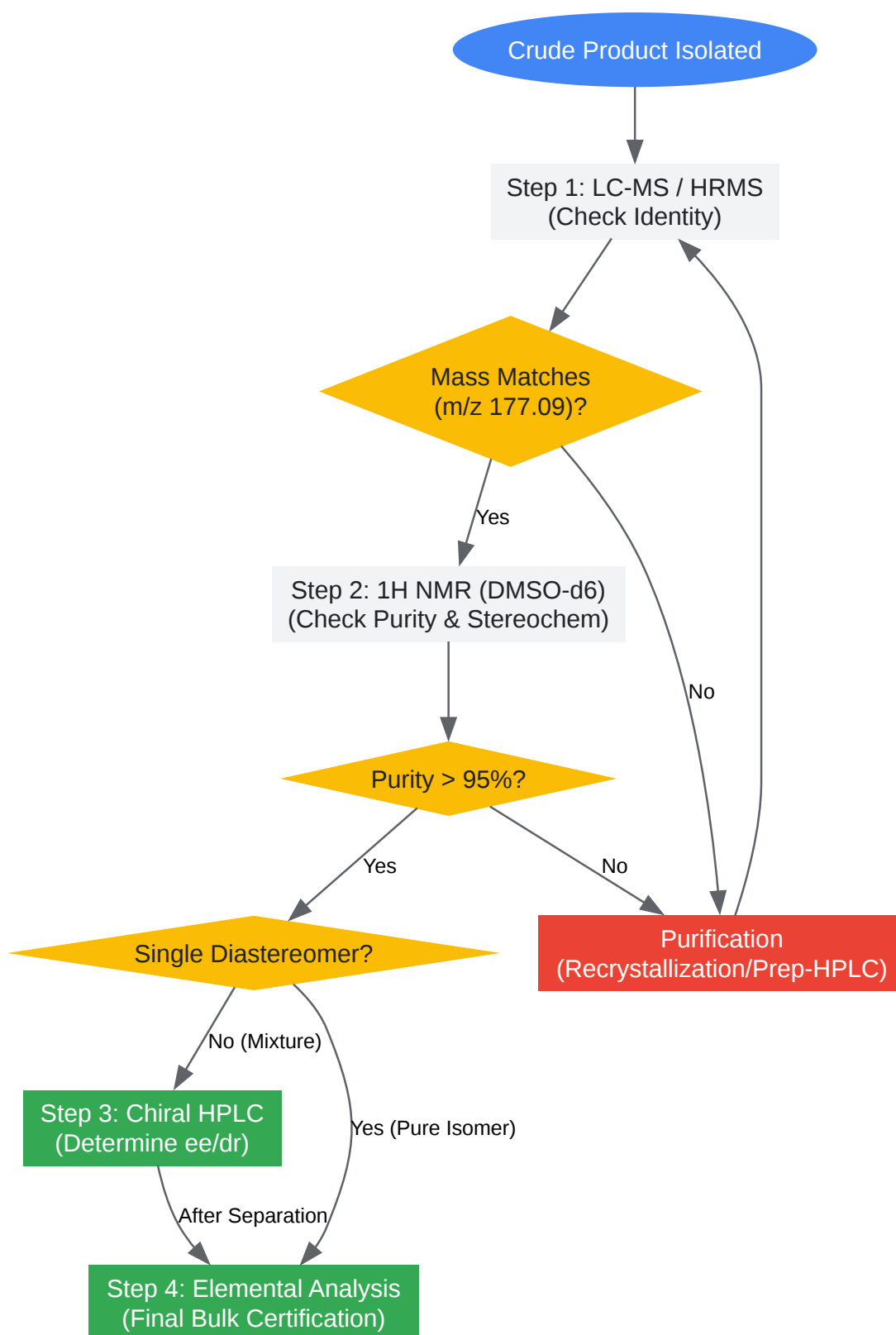
Protocol B: Elemental Combustion Analysis

Objective: To certify bulk purity >99.5%.

- Drying: Dry the sample at 60°C under high vacuum (0.1 mbar) for 24 hours to remove surface moisture.
- Weighing: Accurately weigh 2.000 mg (±0.002 mg) into a tin capsule. Do not touch with bare hands to avoid nitrogen contamination from skin oils.
- Combustion: Oxidize at 980°C in an oxygen-rich environment.
- Reduction: Pass gases over copper at 600°C to convert NO_x to N₂.
- Detection: Quantify N₂, CO₂, and H₂O via Thermal Conductivity Detection (TCD).

Part 4: Analytical Decision Workflow

The following diagram illustrates the logical decision tree for characterizing this scaffold, ensuring no step is wasted on impure material.



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Figure 1: Analytical workflow for validating **3-Amino-5-phenylpyrrolidin-2-one**. Blue nodes indicate initiation, Yellow nodes indicate decision gates, and Green nodes indicate final validation steps.

Part 5: Stereochemical Considerations

The "performance" of this building block in synthesis depends heavily on its stereochemistry. **3-Amino-5-phenylpyrrolidin-2-one** has two chiral centers, leading to four possible isomers:

- (3S, 5S) / (3R, 5R): Trans relationship.
- (3S, 5R) / (3R, 5S): Cis relationship.

Experimental Distinction: The coupling constant () between H-3 and H-4 protons in NMR is the key differentiator.

- Cis-isomer: Typically exhibits larger coupling constants (Hz) due to pseudo-equatorial/axial relationships in the envelope conformation.
- Trans-isomer: Often shows smaller or distinct coupling patterns depending on the ring pucker.

Note: Always confirm specific

-values with a known standard or X-ray crystallography, as pyrrolidinone ring flexibility can vary based on N-substitution.

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